

Application Notes and Protocols for the Cleavage and Deprotection of Synthetic Oligonucleotides

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Compound of Interest

Compound Name: DMT-dI Phosphoramidite

Cat. No.: B608106

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Audience: Researchers, scientists, and drug development professionals.

Introduction

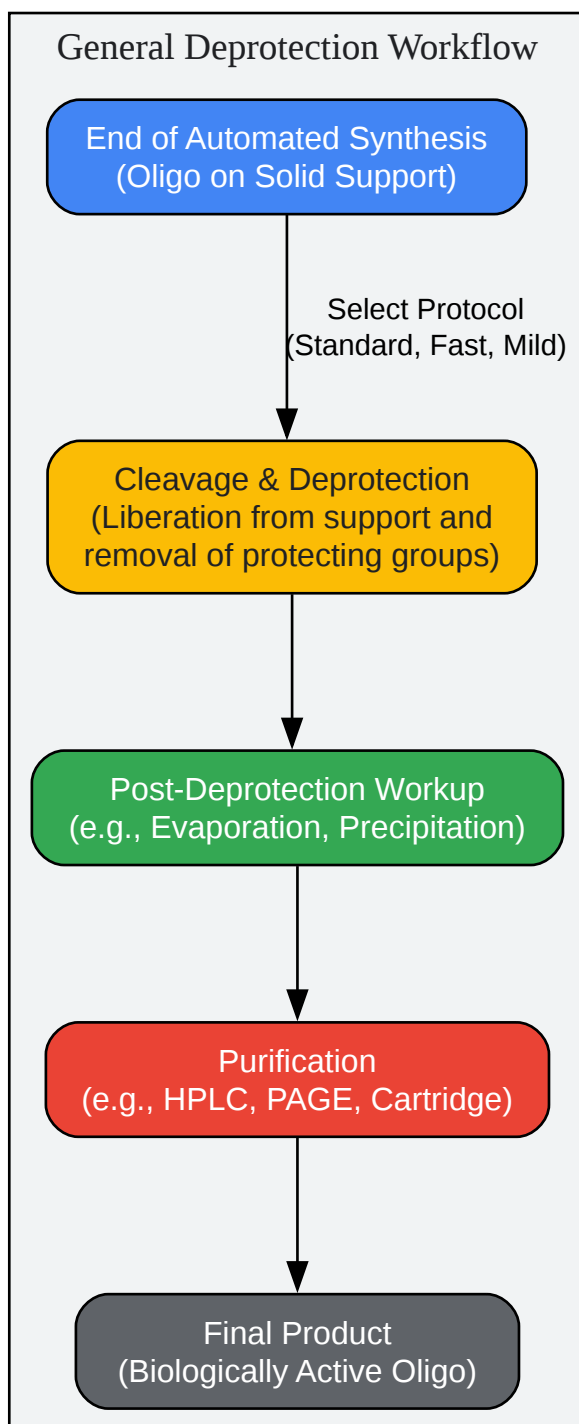
The final and critical stage of solid-phase oligonucleotide synthesis involves the cleavage of the newly synthesized chain from its solid support and the removal of all protecting groups. This two-part process, collectively known as deprotection, is paramount to yielding a biologically active oligonucleotide ready for downstream applications.^[1] The process can be broken down into three primary objectives:

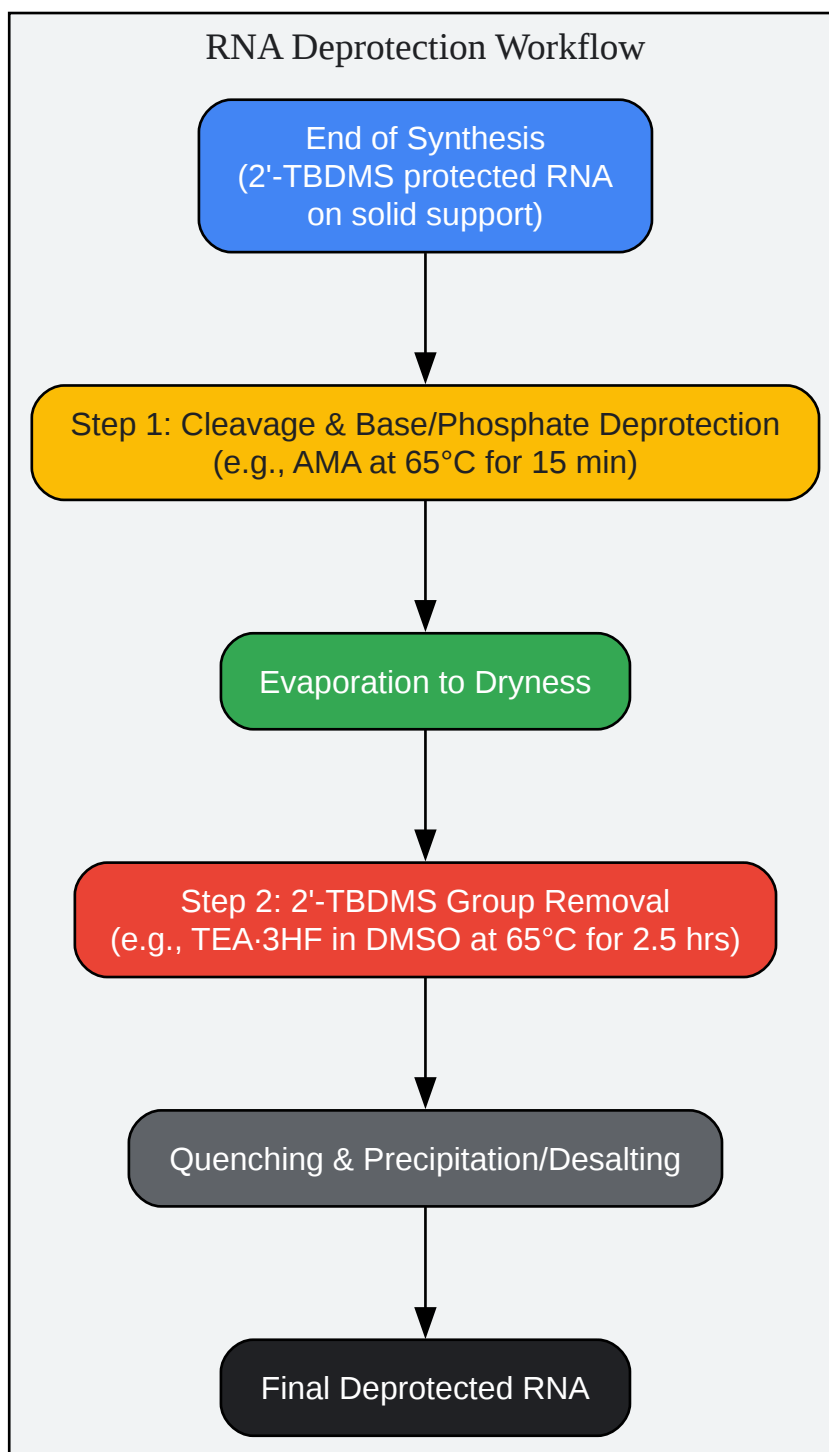
- **Cleavage:** Liberation of the oligonucleotide from the solid support (e.g., Controlled Pore Glass - CPG).^{[2][3]}
- **Phosphate Deprotection:** Removal of the 2-cyanoethyl groups from the phosphate or phosphorothioate backbone.^[1]
- **Base Deprotection:** Removal of the acyl protecting groups from the exocyclic amines of the nucleobases (Adenine, Cytosine, and Guanine).^{[1][3]}

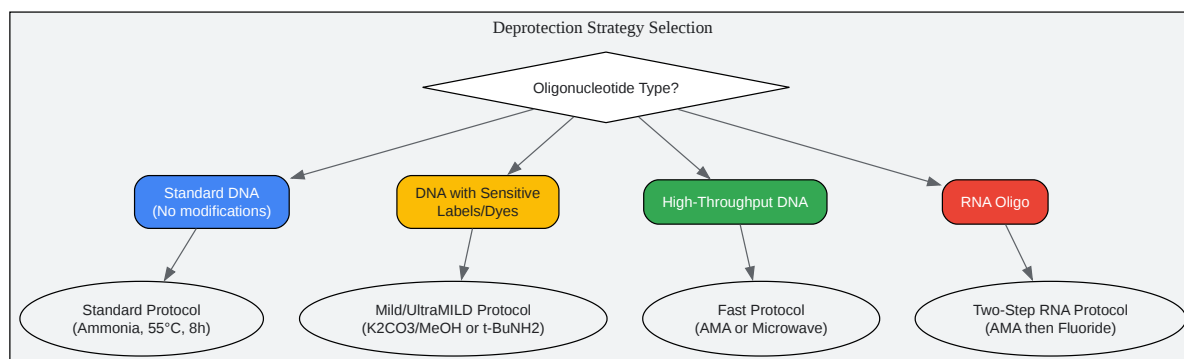
The selection of an appropriate deprotection strategy is crucial and depends heavily on the nature of the oligonucleotide, including the presence of sensitive labels, dyes, or other modifications.^[1] This document outlines standard, fast, and mild deprotection protocols for DNA and a specialized protocol for RNA.

General Workflow for Oligonucleotide Deprotection

The overall process follows a logical sequence from the end of synthesis to the final, purified product. The specific conditions within the cleavage and deprotection step are selected based on the oligonucleotide's chemistry.







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References

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